

Handling and storage of 3-Fluorophenol in the lab

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Compound of Interest

Compound Name: 3-Fluorophenol

Cat. No.: B1196323

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Technical Support Center: 3-Fluorophenol

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the safe handling and storage of **3-Fluorophenol** in a laboratory setting.

Physical and Chemical Properties

The following table summarizes the key quantitative data for **3-Fluorophenol** for easy reference and comparison.

Property	Value	Source
CAS Number	372-20-3	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₅ FO	[3] [4]
Molecular Weight	112.10 g/mol	[3] [4] [5]
Appearance	Clear colorless to light yellow-brownish liquid	[3] [6]
Melting Point	8-12 °C	[6] [7]
Boiling Point	178 °C	[6] [7]
Density	1.238 g/mL at 25 °C	[6] [7]
Flash Point	160 °F (71 °C)	[7]
Water Solubility	Insoluble	[6] [7]
pKa	9.29 at 25 °C	[7]
Stability	Stable under normal conditions.	[6]

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Fluorophenol**?

A1: **3-Fluorophenol** is a combustible liquid and is harmful if swallowed, inhaled, or in contact with skin. It causes skin irritation and serious eye irritation.[\[1\]](#) It is also harmful to aquatic life with long-lasting effects.

Q2: What are the recommended storage conditions for **3-Fluorophenol**?

A2: Store **3-Fluorophenol** in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#) Keep it away from heat, sparks, and open flames.[\[3\]](#) It should be stored locked up and apart from foodstuff containers or incompatible materials.[\[1\]](#)[\[3\]](#)

Q3: What materials are incompatible with **3-Fluorophenol**?

A3: **3-Fluorophenol** is incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides.[3][8][6]

Q4: What personal protective equipment (PPE) should be worn when handling **3-Fluorophenol**?

A4: When handling **3-Fluorophenol**, you should wear protective gloves, protective clothing, and eye/face protection (safety goggles or a face shield).[1][3] All handling should be done in a chemical fume hood to avoid inhalation.[3]

Q5: What should I do in case of accidental exposure to **3-Fluorophenol**?

A5:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][3] Remove contaminated clothing and wash it before reuse. Seek medical attention if skin irritation occurs.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[1]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[1] Call a poison center or doctor immediately.[3]

Q6: How should I dispose of **3-Fluorophenol** waste?

A6: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][3] Do not let the product enter drains.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
The 3-Fluorophenol has turned a yellow or brown color.	Exposure to air or light over time can cause discoloration.	While slight discoloration may not affect reactivity in all cases, it is best to use a fresh, colorless sample for sensitive reactions. Store the chemical in a dark place and under an inert atmosphere if possible.
The 3-Fluorophenol has solidified in the container.	The melting point of 3-Fluorophenol is near room temperature (8-12 °C).	Gently warm the container in a water bath to melt the solid. Do not use a direct heat source.
An unexpected reaction or fuming is observed when mixing 3-Fluorophenol with another reagent.	This could be due to an incompatibility with the other reagent, such as a strong oxidizing agent.	Immediately stop the addition of the reagent. If safe to do so, move the reaction to a fume hood and ensure proper ventilation. Review the Safety Data Sheet for incompatibilities.
Skin or eye irritation occurs despite wearing PPE.	This may indicate a tear in a glove, a splash that went around safety glasses, or improper PPE for the task.	Immediately follow the first-aid procedures for skin or eye contact. Review and upgrade your PPE if necessary.

Experimental Protocols

General Protocol for a Reaction Using 3-Fluorophenol

This protocol outlines the safe handling of **3-Fluorophenol** in a typical laboratory reaction.

1. Preparation and Precautionary Measures:

- Conduct a thorough risk assessment before starting the experiment.
- Ensure a chemical fume hood is available and functioning correctly.
- Have an eyewash station and safety shower readily accessible.^[9]

- Gather all necessary PPE, including chemical-resistant gloves, a lab coat, and chemical safety goggles.
- Prepare all necessary glassware and reagents.

2. Handling and Dispensing **3-Fluorophenol**:

- Perform all manipulations of **3-Fluorophenol** inside a chemical fume hood.
- If the **3-Fluorophenol** has solidified, gently warm the container in a water bath to melt it.
- Carefully measure the required amount of **3-Fluorophenol** using a glass pipette or syringe.
- Clean any spills immediately with an appropriate absorbent material.

3. Reaction Setup and Execution:

- Set up the reaction apparatus within the fume hood.
- Slowly add the **3-Fluorophenol** to the reaction mixture as per the specific experimental procedure.
- Monitor the reaction for any signs of unexpected reactivity.

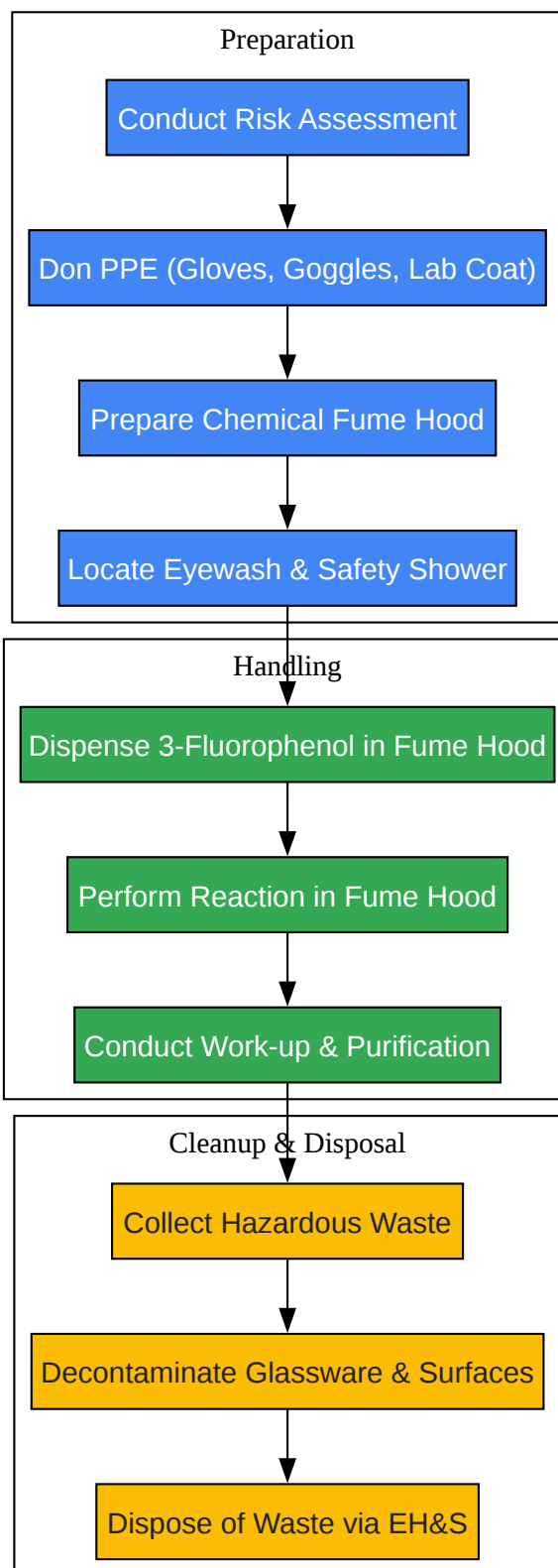
4. Work-up and Purification:

- Quench the reaction carefully according to the established protocol.
- Perform all extractions and purification steps within the fume hood.

5. Waste Disposal:

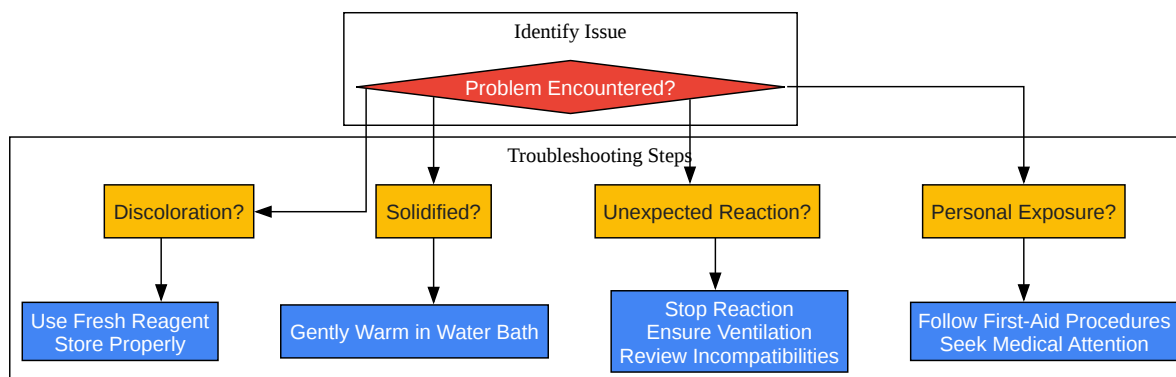
- Collect all waste containing **3-Fluorophenol** in a designated, properly labeled hazardous waste container.[\[10\]](#)
- Dispose of the waste according to institutional and local regulations.

Visualizations



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Caption: Workflow for the safe handling of **3-Fluorophenol**.



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Caption: Decision tree for troubleshooting common issues with **3-Fluorophenol**.

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